

A Comparative Analysis of 10-HDA and Other Lifespan-Extending Compounds

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Compound of Interest

Compound Name: 10-Hydroxydecanoic Acid

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An Objective Guide for Researchers and Drug Development Professionals

The quest to extend healthy lifespan is a central focus of aging research. A growing number of compounds are being investigated for their potential to decelerate the aging process. Among these, 10-hydroxy-2-decenoic acid (10-HDA), a unique fatty acid found in royal jelly, has garnered attention for its demonstrated effects on longevity in model organisms. This guide provides a comparative analysis of 10-HDA's lifespan-extending properties alongside other notable compounds, supported by experimental data and detailed methodologies.

Quantitative Comparison of Lifespan-Extending Compounds in *C. elegans*

The nematode *Caenorhabditis elegans* is a widely used model organism in aging research due to its short lifespan and genetically tractable nature. The following table summarizes the lifespan-extending effects of 10-HDA and other well-studied compounds in this model.

Compound	Concentration	Mean Lifespan Extension (%)	Key Signaling Pathway(s)	Reference(s)
10-HDA	25 μ M	~11-13%	Dietary Restriction, TOR Signaling	[1] [2] [3]
Rapamycin	100 μ M	~8-50% (variable)	TOR Signaling	[4] [5] [6]
Metformin	50 mM	~35-41%	AMPK, Lysosomal Pathway	[7] [8] [9] [10]
Resveratrol	1 mM	~24-85% (variable)	Sirtuin (SIR-2.1), AMPK	[11] [12] [13] [14] [15]

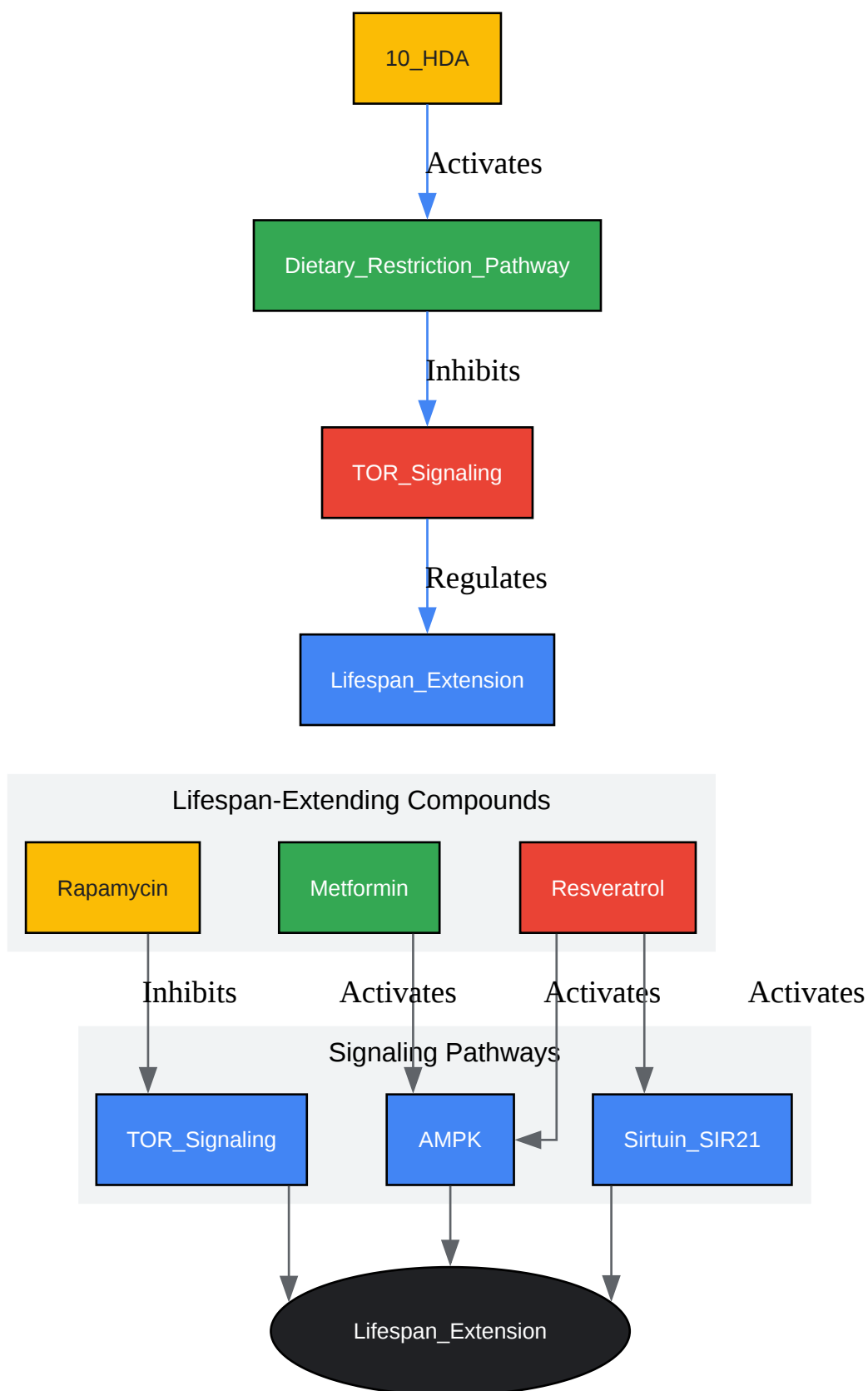
Note: The reported lifespan extension percentages can vary between studies due to differences in experimental conditions, including *C. elegans* strain, diet, and drug administration protocols.

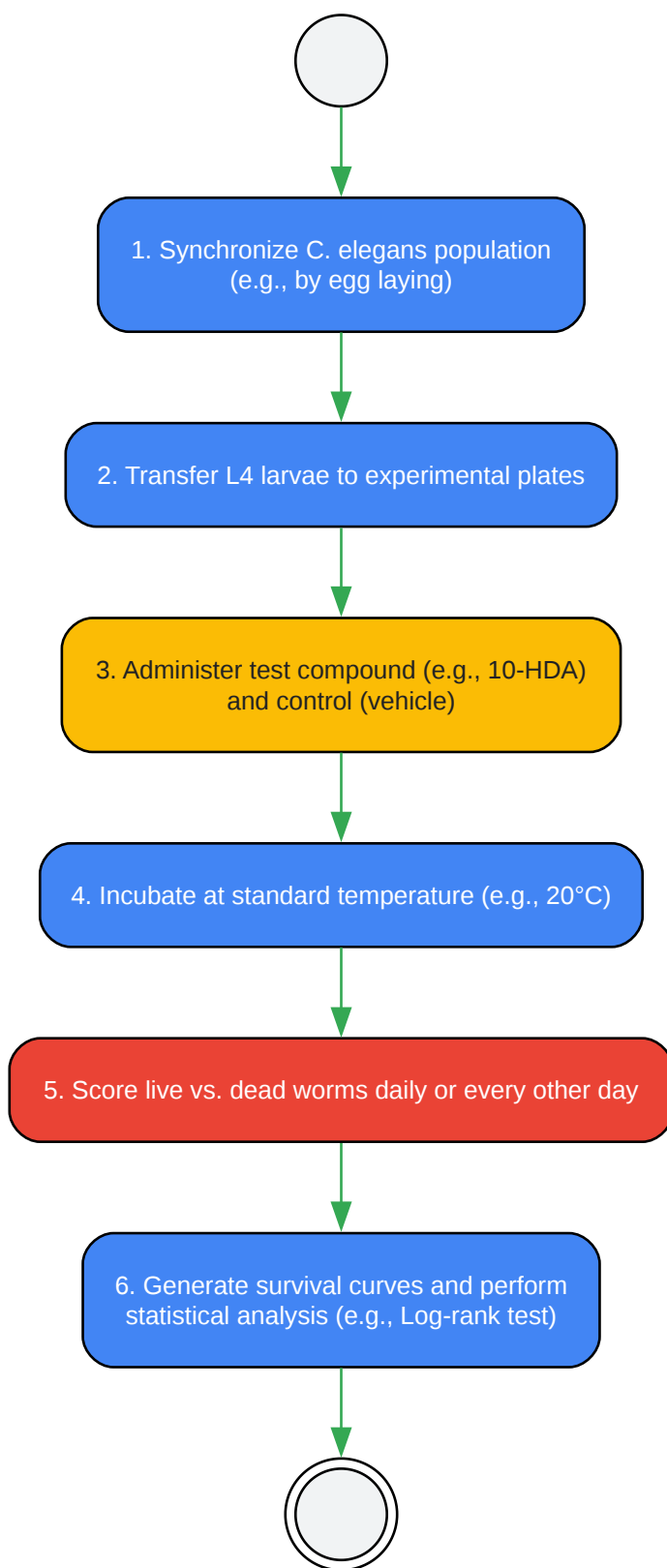
Signaling Pathways and Mechanisms of Action

Understanding the molecular pathways through which these compounds exert their effects is crucial for targeted drug development.

10-HDA: A Mimic of Dietary Restriction

Experimental evidence strongly suggests that 10-HDA extends lifespan in *C. elegans* by activating pathways associated with dietary restriction (DR).[\[1\]](#)[\[2\]](#)[\[3\]](#) Unlike compounds that act through the insulin/IGF-1 signaling (ILS) pathway, 10-HDA's effects are independent of this major aging-regulating cascade.[\[1\]](#)[\[2\]](#)[\[3\]](#) Instead, its mechanism converges on the Target of Rapamycin (TOR) signaling pathway, a key regulator of cell growth and metabolism that is also modulated by nutrient availability.[\[1\]](#)[\[2\]](#)[\[3\]](#)





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